

# An In-Depth Technical Guide to Spiro[4.4]nonan-1-one

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## Compound of Interest

Compound Name: Spiro[4.4]nonan-1-one

Cat. No.: B082598

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This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **Spiro[4.4]nonan-1-one**, a key bicyclic ketone in synthetic organic chemistry. This document is intended for researchers, scientists, and professionals in drug development and materials science who require detailed information for their work.

## Physicochemical Data

The core quantitative data for **Spiro[4.4]nonan-1-one** is summarized in the table below, providing a clear reference for experimental and theoretical applications.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O	[1]
Molecular Weight	138.21 g/mol	[1]
CAS Number	14727-58-3	[1]

## Experimental Protocols

A critical aspect of working with any chemical compound is understanding its synthesis and analysis. Below is a representative experimental protocol for the synthesis of a related spiro compound, which can be adapted for **Spiro[4.4]nonan-1-one**, followed by a general analytical workflow.

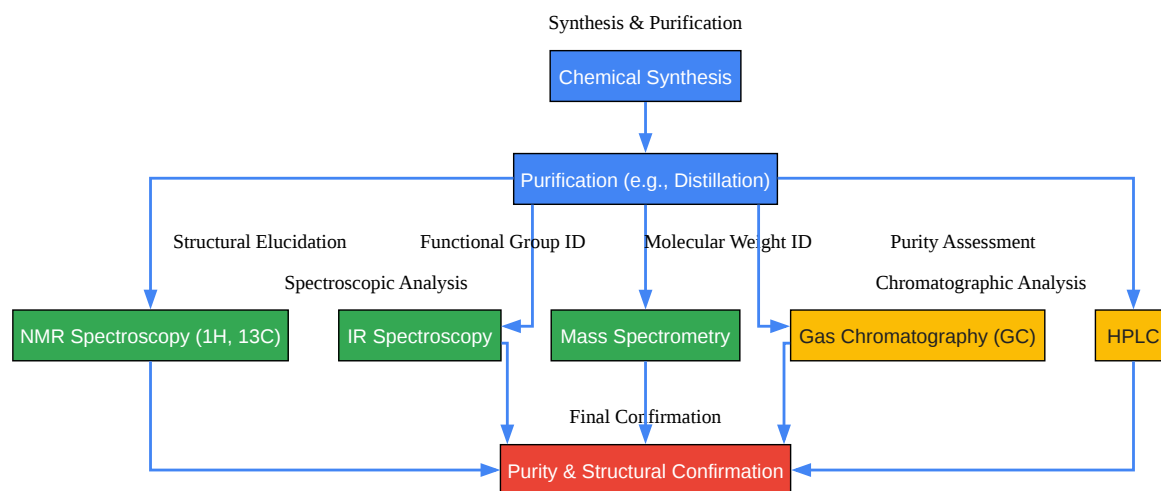
## Synthesis of Spiro[4.4]nonane-1,6-dione (A Related Derivative)

While a specific protocol for **Spiro[4.4]nonan-1-one** is not detailed here, the synthesis of the closely related dione provides a relevant methodological framework.

- **Reaction:** The synthesis of spiro[4.4]nonane-1,6-dione involves the Dieckmann condensation of diethyl 2,2'-(cyclopentane-1,1-diyl)diacetate. This intramolecular condensation is a standard method for forming five-membered rings.
- **Procedure:**
  - The diethyl ester is treated with a strong base, such as sodium ethoxide, in an inert solvent like toluene or benzene.
  - The reaction mixture is heated to reflux to promote the condensation.
  - Acidic workup (e.g., with HCl) is performed to neutralize the base and protonate the resulting  $\beta$ -keto ester.
  - Subsequent hydrolysis and decarboxylation of the ester group yield the desired spiro[4.4]nonane-1,6-dione.
- **Purification:** The crude product is typically purified by vacuum distillation or column chromatography on silica gel.

## Analytical Workflow for **Spiro[4.4]nonan-1-one** Characterization

The following workflow outlines the standard procedures for confirming the identity and purity of a sample of **Spiro[4.4]nonan-1-one**.



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## References

- 1. Spiro[4.4]nonan-1-one | C<sub>9</sub>H<sub>14</sub>O | CID 549135 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Spiro[4.4]nonan-1-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082598#spiro-4-4-nonan-1-one-molecular-weight-and-formula]

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